

Investigating Src Signaling with Caffeic Acid-pYEEIE: Application Notes and Protocols

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Compound of Interest

Compound Name: Caffeic acid-pYEEIE

Cat. No.: B15578327

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Introduction

The Src family of non-receptor tyrosine kinases are pivotal regulators of a myriad of cellular processes, including proliferation, survival, migration, and angiogenesis. Dysregulation of Src kinase activity is a common feature in a variety of human cancers, making it a compelling target for therapeutic intervention. **Caffeic acid-pYEEIE** (CAPE-pYEEIE) is a high-affinity phosphopeptide ligand designed to specifically target the Src Homology 2 (SH2) domain of Src. By binding to the SH2 domain, CAPE-pYEEIE is expected to allosterically inhibit Src activation, thereby modulating its downstream signaling pathways.

These application notes provide a comprehensive guide for utilizing **Caffeic acid-pYEEIE** as a tool to investigate Src signaling. Detailed protocols for in vitro and cell-based assays are presented to enable researchers to characterize the inhibitory effects of this compound and elucidate its impact on Src-mediated cellular functions.

Product Information

Product Name	Caffeic acid-pYEEIE
Target	Src Homology 2 (SH2) Domain
Biological Activity	Phosphopeptide ligand for the Src SH2 domain with an IC50 of 42 nM. It demonstrates a 30-fold higher affinity than N-acetyl-O-phosphono-Tyr-Glu-Glu-Ile-Glu.[1][2]
Molecular Weight	923.82 g/mol
Formula	C39H50N5O19P
Solubility	Soluble in DMSO and water.
Storage	Store at -20°C.

Data Presentation

In Vitro Inhibition of Src Kinase Activity

The inhibitory potential of **Caffeic acid-pYEEIE** on Src kinase activity can be quantified using various in vitro kinase assay platforms. The following table provides a template for presenting such data.

Compound	Target	Assay Type	IC50 (nM)
Caffeic acid-pYEEIE	Src SH2 Domain	TR-FRET Kinase Assay	42
Control Peptide	Src SH2 Domain	TR-FRET Kinase Assay	>1000

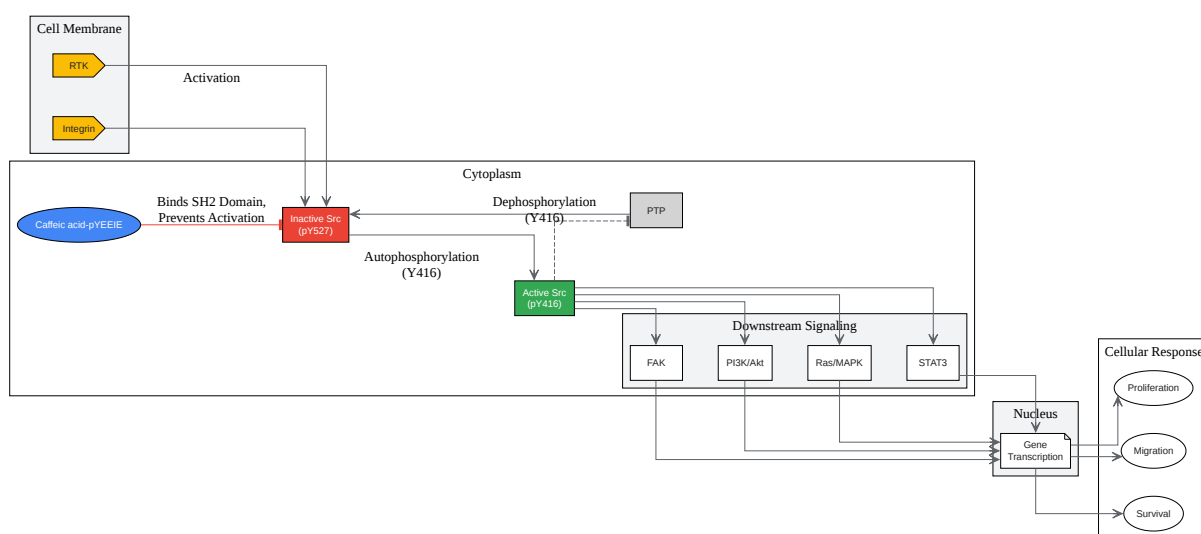
Cellular Activity of Caffeic acid-pYEEIE

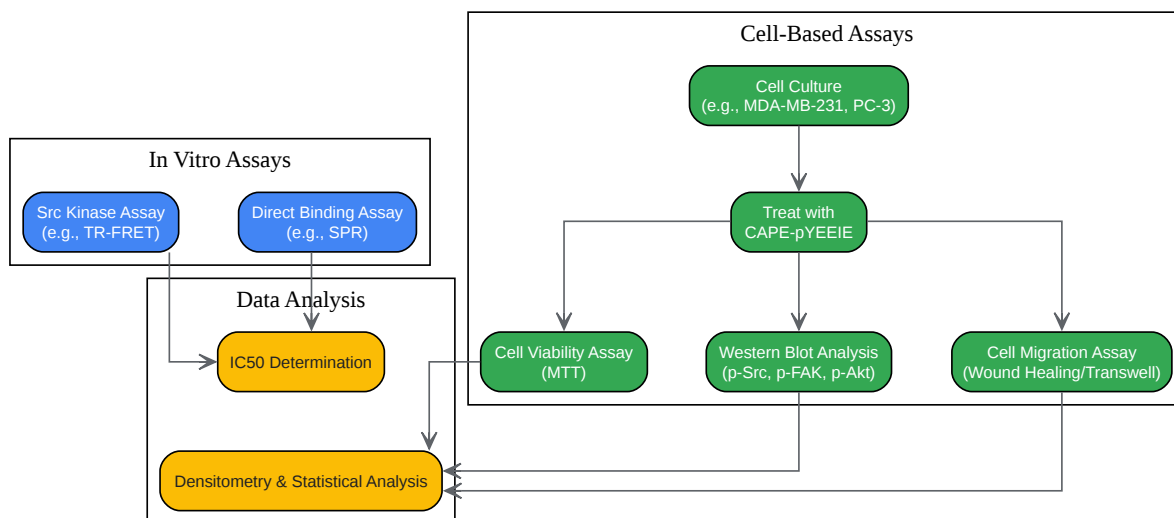
The efficacy of **Caffeic acid-pYEEIE** in a cellular context can be assessed by measuring its impact on cell viability, proliferation, and downstream Src signaling.

Cell Line	Assay Type	Endpoint	CAPE-pYEEEIE IC50 (μM)
MDA-MB-231 (Breast Cancer)	MTT Assay	Cell Viability	Data to be determined
PC-3 (Prostate Cancer)	MTT Assay	Cell Viability	Data to be determined
HT-29 (Colon Cancer)	MTT Assay	Cell Viability	Data to be determined
MDA-MB-231 (Breast Cancer)	Western Blot	p-Src (Y416) Inhibition	Data to be determined
PC-3 (Prostate Cancer)	Western Blot	p-Src (Y416) Inhibition	Data to be determined

Signaling Pathways and Experimental Workflow

Src Signaling Pathway and Inhibition by Caffeic acid-pYEEEIE





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References

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